

The Solubility of Pigment Orange 62 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: PIGMENT ORANGE 62

Cat. No.: B1584295

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Introduction

Pigment Orange 62, identified by the Colour Index Number C.I. 11775 and CAS number 52846-56-7, is a benzimidazolone-based organic pigment. It is valued for its bright, opaque orange hue and exhibits excellent lightfastness and weather resistance, making it a common choice in high-performance paints, inks, and plastics.^{[1][2]} For many advanced applications, particularly in research and development, understanding the solubility of this pigment in various organic solvents is of paramount importance. This technical guide provides a comprehensive overview of the available solubility data for **Pigment Orange 62**, outlines a standardized experimental protocol for determining solubility, and presents a visual workflow of the methodology.

It is critical to distinguish **Pigment Orange 62** (C.I. 11775) from Solvent Orange 62 (C.I. 12714). These are distinct chemical compounds with different properties, and solubility data for one cannot be substituted for the other. This guide focuses exclusively on **Pigment Orange 62**.

Quantitative Solubility Data

A thorough review of publicly available scientific literature and technical data sheets reveals a notable lack of specific quantitative data (e.g., expressed in g/100 mL) for the solubility of **Pigment Orange 62** in common organic solvents. The available information is primarily

qualitative, focusing on the pigment's resistance to various solvents, which is an indicator of its low solubility.

The following table summarizes the available qualitative and semi-quantitative data on the resistance of **Pigment Orange 62** to a selection of organic solvents. The resistance is typically rated on a scale from 1 to 5, where 5 indicates excellent resistance (very low solubility) and 1 indicates poor resistance (higher solubility).

Organic Solvent	Resistance Rating (1-5 Scale)
Ethyl Acetate	4-5
Ethanol	4-5
DOP (Diethyl Phthalate)	4-5

Note: A rating of 4-5 suggests that **Pigment Orange 62** is largely insoluble in these solvents under standard conditions.

Experimental Protocol for Determining Solubility in Organic Solvents

While specific quantitative data for **Pigment Orange 62** is not readily available, its solubility can be determined experimentally. The following protocol is a generalized procedure based on established standards for pigment testing, such as those from the International Organization for Standardization (ISO) and ASTM International.^{[3][4]}

Objective: To determine the solubility of **Pigment Orange 62** in a given organic solvent at a specified temperature.

Materials and Equipment:

- **Pigment Orange 62** sample
- Selected organic solvent(s) of analytical grade
- Analytical balance (accurate to ± 0.0001 g)

- Volumetric flasks (e.g., 100 mL)
- Temperature-controlled shaker or water bath
- Centrifuge
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- Syringe filters (solvent-compatible, appropriate pore size)
- Glass vials and pipettes
- Drying oven

Procedure:

- Preparation of a Saturated Solution:
 - Accurately weigh a surplus amount of **Pigment Orange 62** (e.g., 1.0 g) and transfer it to a volumetric flask (e.g., 100 mL).
 - Add the selected organic solvent to the flask, leaving some headspace.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- Separation of Undissolved Pigment:
 - After the agitation period, allow the suspension to settle.
 - To separate the undissolved pigment, centrifuge a portion of the mixture at a high speed.
 - Carefully draw off the supernatant using a pipette, ensuring no solid particles are transferred. For higher purity, the supernatant can be passed through a syringe filter.

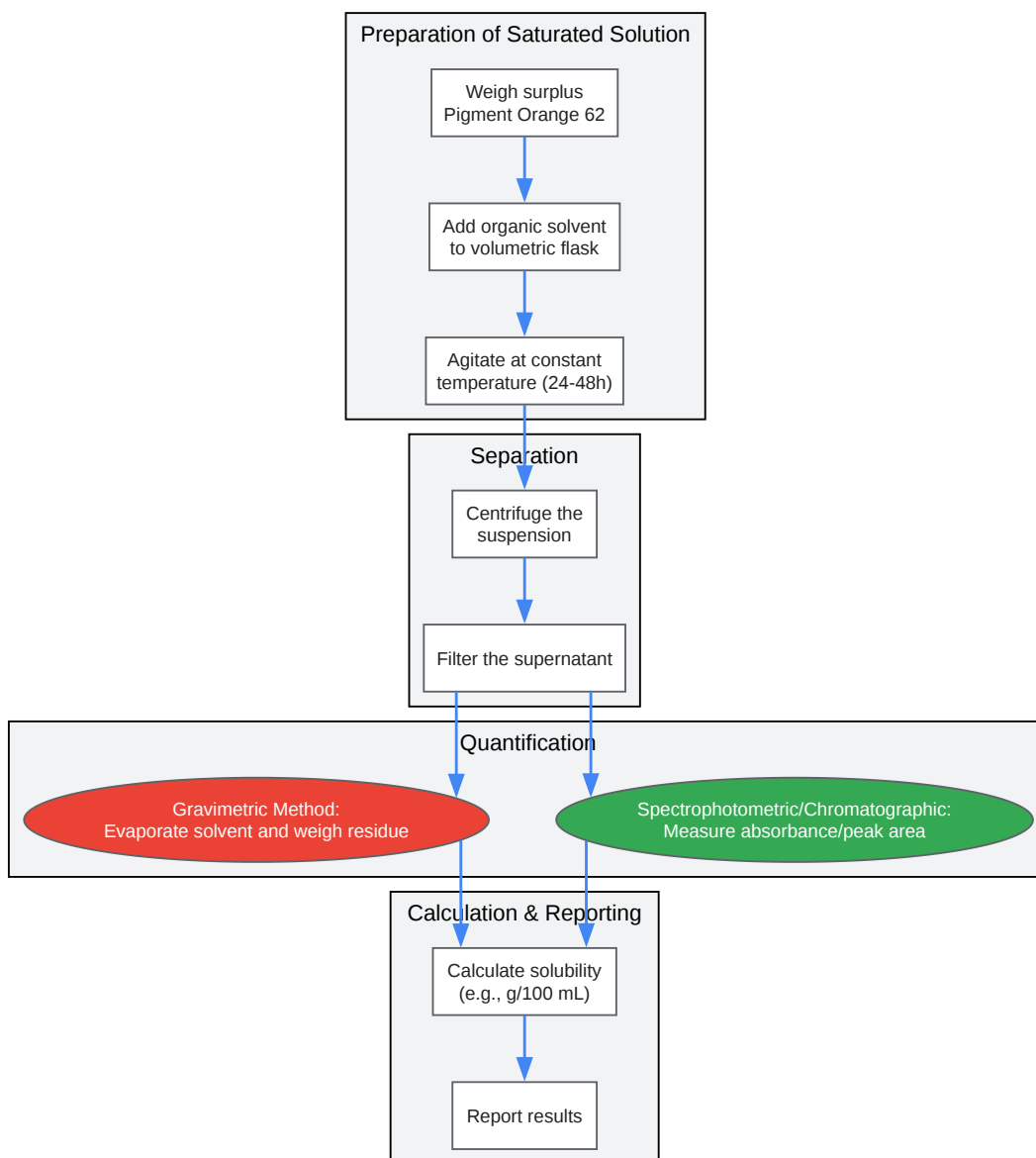
- Quantification of Dissolved Pigment:
 - Gravimetric Method:
 - Accurately pipette a known volume of the clear, saturated supernatant into a pre-weighed, dry vial.
 - Evaporate the solvent in a drying oven at a temperature that will not degrade the pigment.
 - Once all the solvent has evaporated, cool the vial in a desiccator and weigh it.
 - The difference in weight corresponds to the mass of the dissolved pigment.
 - Spectrophotometric/Chromatographic Method:
 - Prepare a series of standard solutions of **Pigment Orange 62** of known concentrations in the same solvent.
 - Measure the absorbance (using a spectrophotometer) or the peak area (using HPLC) of the standard solutions to create a calibration curve.
 - Dilute the saturated supernatant if necessary and measure its absorbance or peak area under the same conditions.
 - Determine the concentration of the pigment in the supernatant by interpolating from the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility using the data obtained from the quantification step. For the gravimetric method, the solubility (S) in g/100 mL is calculated as:
 - $S = (\text{mass of residue} / \text{volume of supernatant}) * 100$
 - For spectrophotometric/chromatographic methods, the solubility is the concentration determined from the calibration curve.

- Reporting:
 - Report the solubility of **Pigment Orange 62** in the specific solvent at the specified temperature.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **Pigment Orange 62**.

Experimental Workflow for Pigment Solubility Determination



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Caption: A flowchart illustrating the key stages of determining pigment solubility.

Conclusion

While quantitative solubility data for **Pigment Orange 62** in organic solvents is not widely published, its resistance to common solvents like ethyl acetate and ethanol is high, indicating low solubility. For applications requiring precise solubility values, the experimental protocol outlined in this guide provides a robust framework for their determination. This standardized approach ensures that any data generated is reliable and reproducible, facilitating further research and development efforts involving this versatile pigment. Researchers are encouraged to perform their own solubility tests based on this protocol to obtain data specific to their application needs.

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